

Physical and chemical properties of 3-Methyl-1,2-butadiene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-1,2-butadiene

Cat. No.: B1215419

[Get Quote](#)

An In-depth Technical Guide to 3-Methyl-1,2-butadiene

For Researchers, Scientists, and Drug Development Professionals

Published: December 22, 2025

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Methyl-1,2-butadiene** (CAS No. 598-25-4), an important organic compound with applications in synthesis. This document collates critical data including physicochemical properties, reactivity profiles, and safety information. All quantitative data is presented in structured tables for ease of reference. While specific detailed experimental protocols are not available in the public domain, this guide outlines general experimental workflows for the characterization of this compound.

Introduction

3-Methyl-1,2-butadiene, also known as 1,1-dimethylallene, is a colorless, flammable liquid with the chemical formula C_5H_8 .^{[1][2]} It belongs to the allene class of organic compounds, which are characterized by the presence of two cumulative double bonds ($C=C=C$). This structural feature imparts unique reactivity, making it a valuable intermediate in organic

synthesis, particularly for the production of polymers like rubber and plastics, and as a solvent and lubricating oil additive.[1]

Molecular Structure and Identification

The molecular structure of **3-Methyl-1,2-butadiene** consists of a five-carbon chain with a central carbon atom forming double bonds with two adjacent carbon atoms. Two methyl groups are attached to one of the terminal doubly bonded carbons.

Caption: 2D molecular structure of **3-Methyl-1,2-butadiene**.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	3-methylbuta-1,2-diene[2]
Synonyms	1,1-Dimethylallene, 1,1-Dimethylallylene, 2-Methyl-2,3-butadiene, 3,3-Dimethylallene[3][4][5]
CAS Number	598-25-4[3][6]
Molecular Formula	C ₅ H ₈ [1][2][3]
Molecular Weight	68.12 g/mol [6][7][8]
InChI Key	PAKGDPSCXSUALC-UHFFFAOYSA-N[3][6]
SMILES	CC(C)=C=C[6]

Physical Properties

3-Methyl-1,2-butadiene is a colorless to pale yellow liquid under standard conditions.[2] It is characterized by high volatility and low boiling and melting points.

Table 2: Physicochemical Properties

Property	Value	Conditions
Melting Point	-148 °C[6][7][9] -134 °C[1]	
	-114 °C[10]	
Boiling Point	40-41 °C[6][7]	
Density	0.694 g/mL[6][7] 0.692 g/mL[10] 0.667 g/mL[1]	at 25 °C
Refractive Index (n ₂₀ /D)	1.419[6][7] 1.417[10]	at 20 °C
Vapor Pressure	6.87 psi (47.4 kPa)[6][9] 426.0 mmHg (56.8 kPa)[2]	at 20 °C
Flash Point	-12 °C (10.4 °F)	Closed Cup
Solubility	Soluble in ether, benzene, acetone, and ethanol.[1][7]	

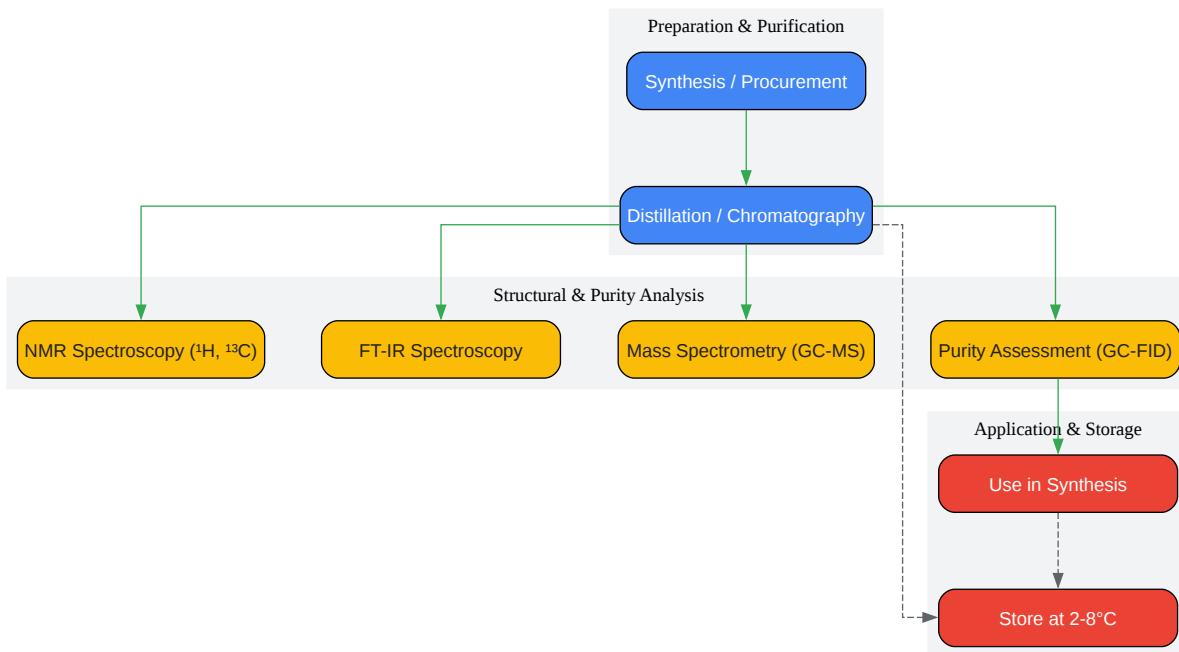
Chemical Properties and Reactivity

As an allene, **3-Methyl-1,2-butadiene** exhibits reactivity characteristic of its cumulated double bonds. It is primarily used in organic synthesis reactions.[1]

- Photo-induced Reactions: The compound has been utilized in studies of photo-induced reactions with various cyanoarenes, such as 1,2,4,5-tetracyanobenzene, 1,4-dicyanobenzene, and 1,4-dicyanonaphthalene, in the presence of methanol as a nucleophile.[7]
- Polymerization: It can serve as a monomer or intermediate in the synthesis of rubbers and plastics.[1]
- Flammability: It is a highly flammable liquid and vapor.[2]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and analysis of **3-Methyl-1,2-butadiene** are not extensively documented in readily available literature. However, a general workflow for its characterization can be outlined based on standard organic chemistry practices. The analytical methods mentioned across various sources include Gas Chromatography (GC), Infrared (IR) Spectroscopy, and Mass Spectrometry.[\[11\]](#)



[Click to download full resolution via product page](#)

Caption: General workflow for characterization and use.

Methodologies:

- **Synthesis:** Generally prepared via the alkylation of olefins. One method involves reacting n-butene with a methylating agent like methanol in the presence of a catalyst.[1]
- **Purification:** Due to its low boiling point, fractional distillation is a suitable method for purification. Chromatographic methods can also be employed for higher purity samples.
- **Structural Analysis:**
 - Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR would be critical for confirming the molecular structure, showing characteristic shifts for the allenic protons and carbons, as well as the methyl groups.
 - Infrared (IR) Spectroscopy: The C=C=C stretching vibration of the allene group typically appears as a sharp band in the range of 1950-1980 cm^{-1} , a key diagnostic peak.[5][11]
 - Mass Spectrometry (MS): Electron ionization mass spectrometry would confirm the molecular weight ($\text{m/z} = 68$) and provide a fragmentation pattern to support structural elucidation.[11]
- **Purity Analysis:** Gas Chromatography with a Flame Ionization Detector (GC-FID) is the standard method for determining the purity of volatile organic compounds like this one, with assays typically showing $\geq 97\%$ purity for commercial grades.[6][9]

Safety and Handling

3-Methyl-1,2-butadiene is a hazardous substance that requires careful handling in a controlled laboratory environment.

Table 3: GHS Hazard Information

Hazard Statement	Code	Description
Flammability	H225	Highly flammable liquid and vapor. [2]
Aspiration Hazard	H304	May be fatal if swallowed and enters airways. [2]
Skin Irritation	H315	Causes skin irritation. [2]
Eye Irritation	H319	Causes serious eye irritation. [2]
Respiratory Irritation	H335	May cause respiratory irritation.

Handling and Storage:

- Precautions: Keep away from sources of ignition.[\[1\]](#) Use only non-sparking tools and take precautionary measures against static discharge. Wear suitable protective clothing, gloves, and eye protection.[\[1\]](#) Handle in a well-ventilated area.
- Storage: Store in a cool, well-ventilated place in a tightly closed container. The recommended storage temperature is 2-8°C.[\[6\]](#)[\[9\]](#)
- First Aid: If swallowed, do NOT induce vomiting; seek immediate medical advice.[\[1\]](#) In case of eye contact, rinse immediately with plenty of water and seek medical advice.[\[1\]](#)

Conclusion

3-Methyl-1,2-butadiene is a versatile chemical intermediate with well-defined physical properties and predictable reactivity centered around its allene functional group. Its primary applications are in polymer science and organic synthesis. Due to its high flammability and potential health hazards, strict adherence to safety protocols during handling and storage is mandatory. This guide serves as a foundational resource for professionals working with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-butadiene,3-methyl- [chembk.com]
- 2. 3-Methyl-1,2-butadiene | C5H8 | CID 11714 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,2-Butadiene, 3-methyl- [webbook.nist.gov]
- 4. 1,2-Butadiene, 3-methyl- (CAS 598-25-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. 1,2-Butadiene, 3-methyl- [webbook.nist.gov]
- 6. 3-Methyl-1,2-butadiene 97 598-25-4 [sigmaaldrich.com]
- 7. 3-METHYL-1,2-BUTADIENE CAS#: 598-25-4 [m.chemicalbook.com]
- 8. MOLBASE [key.molbase.com]
- 9. 3-Methyl-1,2-butadiene 97 598-25-4 [sigmaaldrich.com]
- 10. 3-methyl-1,2-butadiene [stenutz.eu]
- 11. 1,2-Butadiene, 3-methyl- [webbook.nist.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 3-Methyl-1,2-butadiene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1215419#physical-and-chemical-properties-of-3-methyl-1-2-butadiene\]](https://www.benchchem.com/product/b1215419#physical-and-chemical-properties-of-3-methyl-1-2-butadiene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com